

Peficitinib's Kinase Cross-Reactivity Profile: A Comparative Guide

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Compound of Interest

Compound Name: Peficitinib

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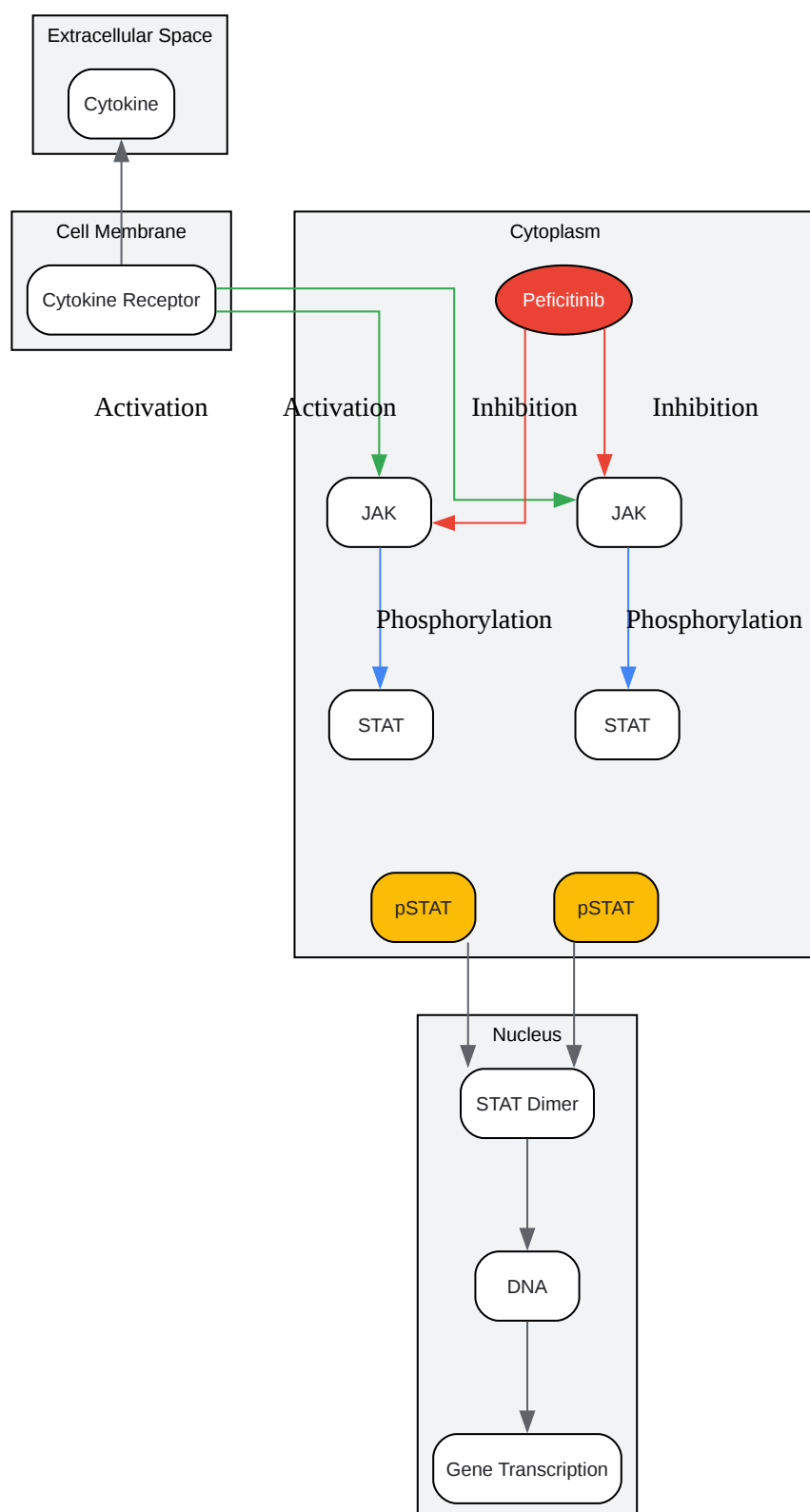
For Researchers, Scientists, and Drug Development Professionals

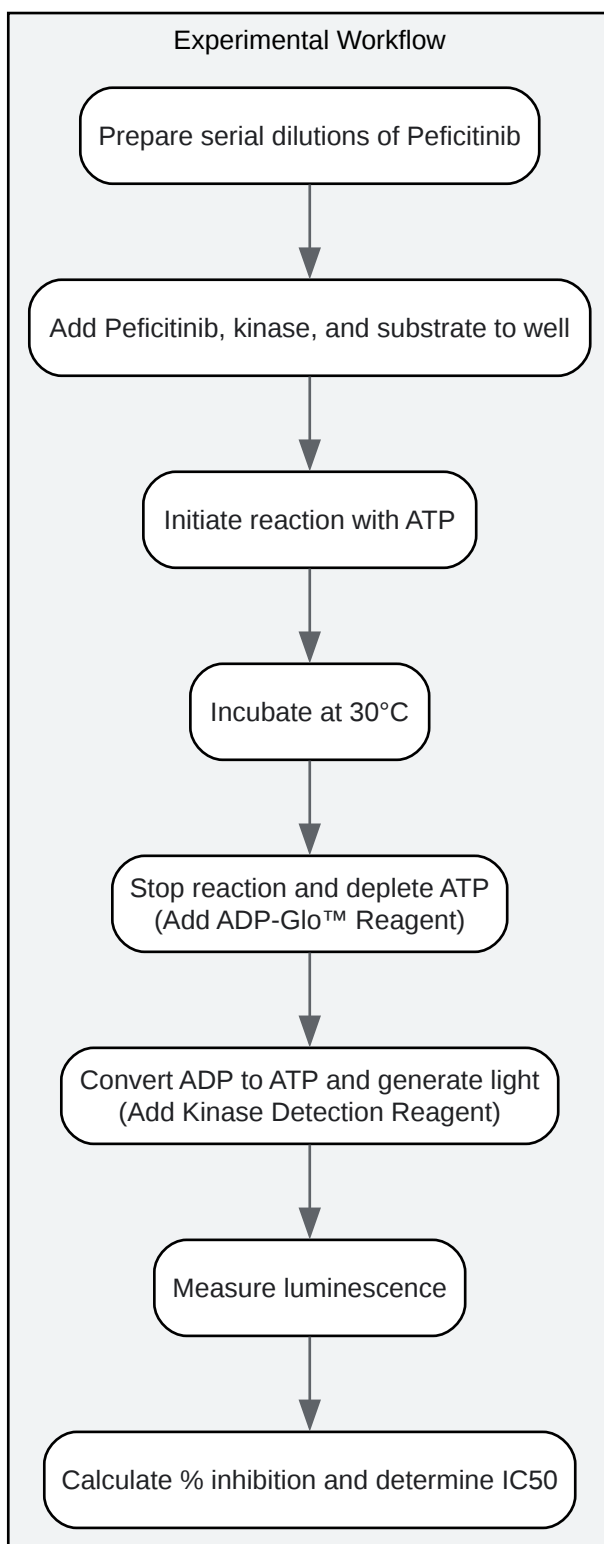
This guide provides a detailed analysis of the cross-reactivity profile of **Peficitinib**, a pan-Janus kinase (JAK) inhibitor, against other kinases. By presenting quantitative data, experimental methodologies, and pathway visualizations, this document offers an objective comparison to aid in research and development.

Introduction to Peficitinib and the JAK-STAT Pathway

Peficitinib (ASP015K) is an oral small molecule inhibitor targeting the Janus kinase family of enzymes (JAK1, JAK2, JAK3, and Tyrosine Kinase 2 [TYK2]). These non-receptor tyrosine kinases are integral to the JAK-STAT signaling pathway, a critical cascade in mediating the cellular response to a wide array of cytokines and growth factors involved in inflammation and immune responses.[1] Upon cytokine binding to their receptors, associated JAKs are activated, leading to the phosphorylation and activation of Signal Transducer and Activator of Transcription (STAT) proteins. Activated STATs then translocate to the nucleus to regulate the transcription of inflammatory genes. By inhibiting JAKs, **Peficitinib** effectively dampens this signaling cascade.

Below is a diagram illustrating the JAK-STAT signaling pathway and the point of inhibition by **Peficitinib**.





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References

- 1. Safety and effectiveness of peficitinib (ASP015K) in patients with rheumatoid arthritis: interim data (22.7 months mean peficitinib treatment) from a long-term, open-label extension study in Japan, Korea, and Taiwan - PMC [pmc.ncbi.nlm.nih.gov]
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